

Reactivity Profile: 5-Chloro-4-iodo-1-methyl-1H-pyrazole

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Compound of Interest

Compound Name: 5-Chloro-4-iodo-1-methyl-1H-pyrazole

Cat. No.: B13916208

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Executive Summary

5-Chloro-4-iodo-1-methyl-1H-pyrazole (CAS: 2109554-73-4) represents a high-value bifunctional scaffold in medicinal chemistry. Its utility lies in the orthogonal reactivity of its two halogen handles: the highly labile C-4 iodide and the sterically congested, electronically deactivated C-5 chloride.

This guide delineates the precise sequential functionalization strategies required to exploit this scaffold. By leveraging the significant rate difference in oxidative addition between the C-4 and C-5 positions, researchers can construct complex, polysubstituted pyrazole libraries with high regiocontrol.

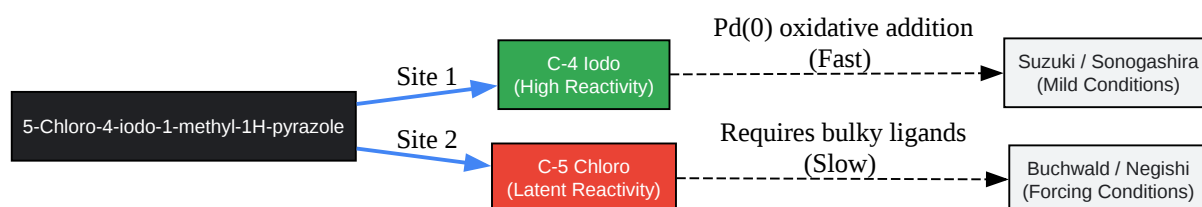
Structural Analysis & Electronic Properties

The reactivity of this scaffold is governed by the interplay between the pyrazole's inherent electronic bias and the nature of the halogen substituents.

The Reactivity Hierarchy

- **C-4 Position (Iodo):** The C-4 carbon is the most electron-rich position of the pyrazole ring. However, the C-I bond is weak and highly susceptible to oxidative addition by Pd(0) species. It is the "soft" electrophilic site, reacting under mild conditions.
- **C-5 Position (Chloro):** The C-5 position is adjacent to the electronegative methyl group. While generally electron-deficient, the C-Cl bond is strong () and sterically shielded by the N-methyl group. It requires forcing conditions or specialized ligands (e.g., biaryl phosphines) to undergo oxidative addition.

Visualization of Reactivity Logic



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Figure 1: Orthogonal reactivity map of the di-halogenated core.

Primary Reactivity: C-4 Selective Functionalization

The 4-iodo substituent is the primary entry point for diversification. Standard Pd-catalyzed cross-couplings proceed with near-perfect regioselectivity, leaving the 5-chloro moiety intact.

Suzuki-Miyaura Coupling

The C-4 position couples efficiently with aryl and heteroaryl boronic acids.

- Catalyst:

or

.

- Base:

or

.

- Solvent: DME/Water or 1,4-Dioxane/Water.
- Key Insight: Microwave irradiation (90°C, 5-10 min) significantly improves yields compared to thermal reflux, suppressing protodeiodination side products.

Sonogashira Coupling

Excellent for introducing alkynyl linkers.

- Conditions:

(5 mol%), CuI (10 mol%),

, THF.

- Note: The 5-chloro group does not interfere, even without specialized ligands.

Secondary Reactivity: C-5 Functionalization

Once the C-4 position is derivatized, the C-5 chloride becomes the focus. Activating this position requires overcoming the stronger C-Cl bond and steric hindrance from the N-methyl group.

Strategies for C-5 Activation

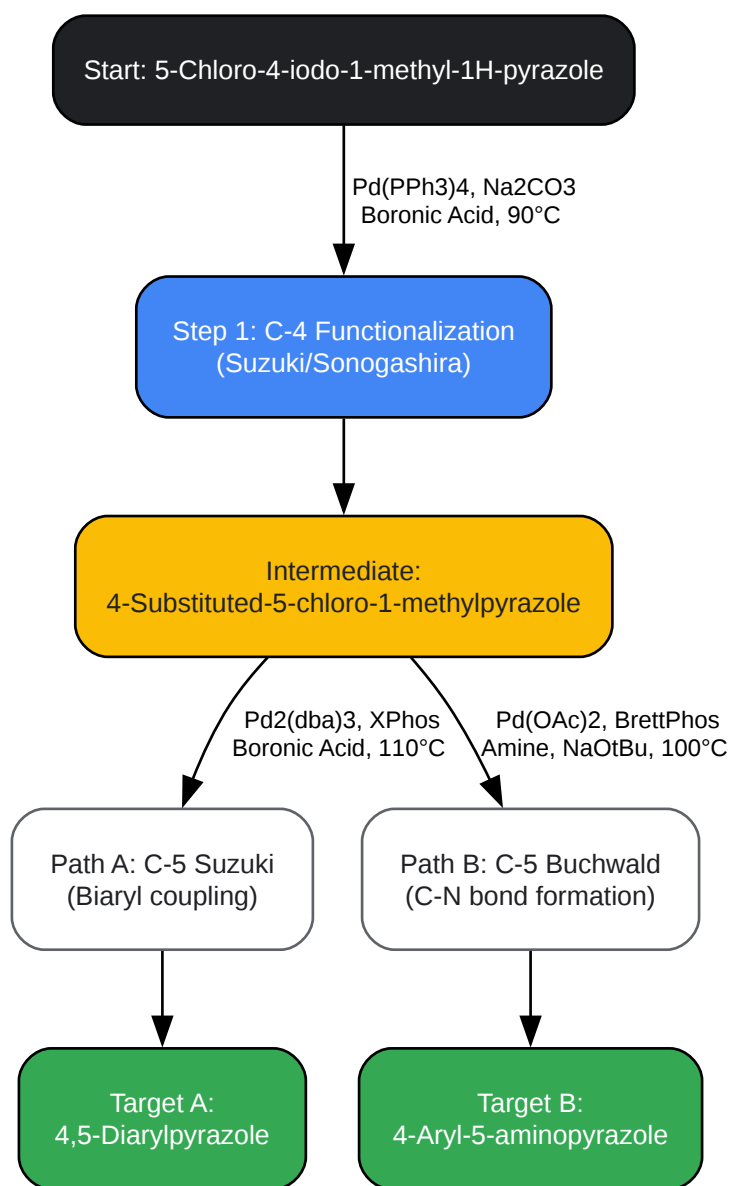
- Buchwald-Hartwig Amination: To introduce amines at C-5.
 - Requirement: Use electron-rich, bulky biaryl phosphine ligands (e.g., BrettPhos, RuPhos) to facilitate oxidative addition into the hindered chloride.
 - Base: Strong bases like
 - or

are often necessary.^[1]

- Suzuki Coupling (Activated):
 - Ligand: XPhos or SPhos. These ligands are specifically designed to activate aryl chlorides.
 - Temperature: Elevated temperatures (100-120°C) are typically required.
- Direct Arylation (C-H Activation):
 - Note: While C-H activation usually targets the C-5 proton, here the position is chlorinated. However, some protocols allow for the displacement of the chlorine or "dechlorinative arylation" under specific reductive conditions, though this is less common than standard cross-coupling.

Sequential Functionalization Workflow

The following diagram illustrates the logical flow for library synthesis using this scaffold.



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Figure 2: Sequential functionalization workflow for library generation.

Experimental Protocols

Synthesis of the Core Scaffold

If not purchased commercially, the core can be synthesized from 5-chloro-1-methyl-1H-pyrazole.

- Reagents: 5-chloro-1-methyl-1H-pyrazole (1.0 equiv),

(0.2 equiv),

(0.8 equiv).

- Conditions: Reflux in glacial acetic acid for 4 hours.

- Workup: Treat with 2N NaOH and

(to quench excess iodine). Extract with DCM.

- Yield: Typically 70-75%.

Protocol: Regioselective C-4 Suzuki Coupling

Objective: Coupling phenylboronic acid to C-4 without affecting C-5.

- Setup: In a microwave vial, charge **5-chloro-4-iodo-1-methyl-1H-pyrazole** (1.0 equiv), phenylboronic acid (1.1 equiv), and

(2-5 mol%).

- Solvent: Add DME (dimethoxyethane) and 2M aqueous

(3:1 ratio). Degas with

for 5 mins.

- Reaction: Seal and heat (microwave) at 90°C for 10 minutes.
- Purification: The product, 5-chloro-1-methyl-4-phenyl-1H-pyrazole, is isolated via silica chromatography (Hexane/EtOAc).

Protocol: C-5 Buchwald-Hartwig Amination

Objective: Displacing the C-5 chloride with a secondary amine (e.g., morpholine).

- Setup: Charge the C-4 substituted intermediate (1.0 equiv), morpholine (1.2 equiv),

(2 mol%), and RuPhos or BrettPhos (4-6 mol%).

- Base: Add

(1.5 equiv).

- Solvent: Toluene or 1,4-Dioxane (anhydrous).
- Reaction: Heat at 100-110°C for 12-24 hours under inert atmosphere.
- Note: Monitor carefully for hydrodehalogenation (loss of Cl replaced by H), which is a common side reaction if the catalyst loading is too low or the temperature too high.

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[Link](#)
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